

# Application Note: Determination of Zinc Ethylbenzenesulphonate by High-Performance Liquid Chromatography

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## Compound of Interest

Compound Name: Zinc ethylbenzenesulphonate

Cat. No.: B15176996

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## Introduction

**Zinc Ethylbenzenesulphonate** is a compound utilized in various industrial applications. Accurate and reliable quantification of this compound is crucial for quality control and formulation development. This application note presents a robust High-Performance Liquid Chromatography (HPLC) method for the determination of the ethylbenzenesulphonate anion from **Zinc Ethylbenzenesulphonate** in solution. The method employs a reversed-phase C18 column with UV detection, providing a straightforward and reproducible analytical procedure.

## Analytical Method

The analysis focuses on the quantitative determination of the ethylbenzenesulphonate anion, which is the chromophoric component of **Zinc Ethylbenzenesulphonate**. A reversed-phase HPLC method was developed to achieve optimal separation and detection.

## Chromatographic Conditions:

Parameter	Value
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase	Acetonitrile : 0.1 M Sodium Perchlorate in Water (40:60, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection	UV at 225 nm
Run Time	10 minutes

### Method Validation Summary

The developed HPLC method was validated for linearity, precision, and accuracy. The results demonstrate the suitability of the method for its intended purpose.

Parameter	Result
Linearity ( $R^2$ )	> 0.999
Concentration Range	1 - 100 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL

## Experimental Protocol

This section provides a detailed, step-by-step protocol for the HPLC analysis of **Zinc Ethylbenzenesulphonate**.

### 1. Reagents and Materials

- **Zinc Ethylbenzenesulphonate** reference standard

- Acetonitrile (HPLC grade)
- Sodium Perchlorate (ACS grade)
- Deionized Water (18.2 MΩ·cm)
- 0.45 µm syringe filters

## 2. Preparation of Solutions

- Mobile Phase (Acetonitrile : 0.1 M Sodium Perchlorate in Water, 40:60, v/v):
  - Dissolve 12.25 g of Sodium Perchlorate in 1000 mL of deionized water to prepare a 0.1 M solution.
  - Mix 400 mL of Acetonitrile with 600 mL of the 0.1 M Sodium Perchlorate solution.
  - Degas the mobile phase by sonicating for 15 minutes or by vacuum filtration.
- Standard Stock Solution (1000 µg/mL of ethylbenzenesulphonate):
  - Accurately weigh an appropriate amount of **Zinc Ethylbenzenesulphonate** reference standard. Note: The exact mass will depend on the purity and molecular weight of the standard.
  - Dissolve the weighed standard in the mobile phase in a 100 mL volumetric flask and dilute to the mark.
- Working Standard Solutions (1, 5, 10, 25, 50, 100 µg/mL):
  - Perform serial dilutions of the Standard Stock Solution with the mobile phase to prepare the working standard solutions for the calibration curve.

## 3. Sample Preparation

- Accurately weigh a sample containing **Zinc Ethylbenzenesulphonate**.

- Dissolve the sample in a known volume of the mobile phase.
- Vortex or sonicate the solution to ensure complete dissolution.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial.

#### 4. HPLC System Setup and Analysis

- Set up the HPLC system according to the chromatographic conditions specified in the application note.
- Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Inject the blank (mobile phase), followed by the working standard solutions in increasing order of concentration.
- Inject the prepared sample solutions.
- Construct a calibration curve by plotting the peak area of the ethylbenzenesulphonate peak against the concentration of the working standard solutions.
- Determine the concentration of ethylbenzenesulphonate in the sample solutions from the calibration curve.

#### 5. Data Analysis

Calculate the concentration of **Zinc Ethylbenzenesulphonate** in the original sample using the following formula:

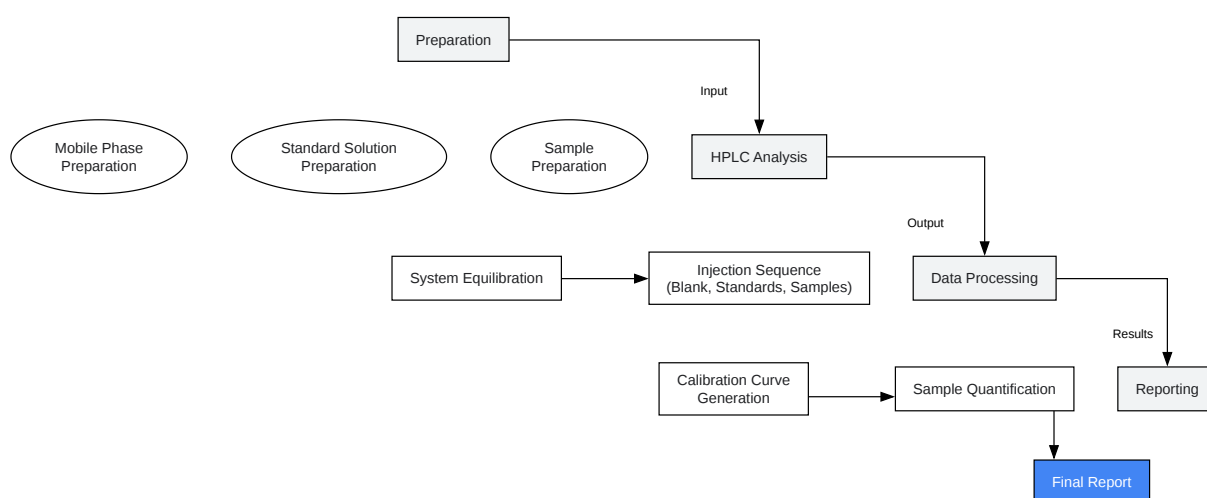
$$\text{Concentration (mg/g)} = (C \times V) / W$$

Where:

- C = Concentration of ethylbenzenesulphonate in the sample solution (µg/mL) from the calibration curve.
- V = Final volume of the sample solution (mL).

- W = Weight of the sample (mg).

## Experimental Workflow



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Caption: Workflow for HPLC analysis of **Zinc Ethylbenzenesulphonate**.

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